

# In-Depth Technical Guide to the Photophysical Properties of Reactive Violet 1

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	Violet 1
CAS No.:	1342-01-4
Cat. No.:	B1169967

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## Introduction

Reactive **Violet 1** is a monochlorotriazine azo dye known for its application in the textile industry for producing a bright purple color.[1] Its chemical structure incorporates a copper complex, a feature that significantly influences its photophysical properties.[1] This technical guide provides a comprehensive overview of the known photophysical characteristics of Reactive **Violet 1**, details the experimental protocols for their determination, and offers insights into the expected behavior of this class of dyes. Due to a scarcity of published data for Reactive **Violet 1**, this guide also includes comparative information for the structurally related C.I. Reactive Violet 5 to provide a broader context.

## Core Photophysical Properties

The interaction of a dye with light is defined by its photophysical properties. For fluorescent probes, key parameters include the absorption and emission spectra, molar extinction coefficient, quantum yield, and fluorescence lifetime.

## Chemical Structure

Reactive **Violet 1** is a complex molecule with the chemical formula  $C_{25}H_{13}Cl_2N_7Na_4O_{14}S_4$  and a molecular weight of 926.54 g/mol .<sup>[1]</sup> Its structure is characterized by a single azo group (-N=N-) and a copper complex. The presence of the copper complex is a critical determinant of its photophysical behavior, as transition metals are known to often quench fluorescence.

## Quantitative Data Summary

The available quantitative photophysical data for Reactive **Violet 1** and the related C.I. Reactive Violet 5 are summarized in the tables below. It is important to note that specific fluorescence data for Reactive **Violet 1** is not readily available in the scientific literature, likely due to the fluorescence quenching effect of the integrated copper complex.

Table 1: Physicochemical Properties

Property	Reactive Violet 1	C.I. Reactive Violet 5
C.I. Name	182130 <sup>[1]</sup>	18097
CAS Number	12239-45-1 <sup>[1]</sup>	12226-38-9
Molecular Formula	$C_{25}H_{13}Cl_2N_7Na_4O_{14}S_4$ <sup>[1]</sup>	$C_{20}H_{16}N_3Na_3O_{15}S_4$
Molecular Weight	926.54 g/mol <sup>[1]</sup>	735.59 g/mol

Table 2: Photophysical Properties

Parameter	Reactive Violet 1	C.I. Reactive Violet 5
Absorption Maximum ( $\lambda_{max}$ )	545 nm	~560 nm <sup>[1][2][3]</sup>
Molar Extinction Coefficient ( $\epsilon$ )	To Be Determined	To Be Determined
Emission Maximum ( $\lambda_{em}$ )	Not Available	Not Available
Quantum Yield ( $\Phi$ )	Not Available (Presumed to be very low)	Not Available (Presumed to be very low)
Fluorescence Lifetime ( $\tau$ )	Not Available	Not Available

## Experimental Protocols

The following sections detail the standardized experimental methodologies for the comprehensive characterization of the photophysical properties of reactive dyes like Reactive **Violet 1**.

### Determination of Absorption Spectrum and Molar Extinction Coefficient

The absorption spectrum of a dye reveals the wavelengths of light it absorbs. The molar extinction coefficient is a measure of how strongly the dye absorbs light at a specific wavelength.

Methodology:

- **Sample Preparation:** Prepare a stock solution of Reactive **Violet 1** in a suitable solvent (e.g., deionized water or a buffer solution). From the stock solution, prepare a series of dilutions of known concentrations.
- **Spectrophotometer Setup:** Use a calibrated UV-Vis spectrophotometer. Set the wavelength range to scan from the UV to the near-IR region (e.g., 200-800 nm).
- **Measurement:** Record the absorbance spectra for the solvent blank and each of the dye solutions.
- **Data Analysis:**
  - Subtract the solvent blank spectrum from the dye spectra.
  - Identify the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ).
  - According to the Beer-Lambert law ( $A = \epsilon bc$ ), plot absorbance at  $\lambda_{\text{max}}$  versus concentration. The slope of the resulting linear fit will be the molar extinction coefficient ( $\epsilon$ ).

Workflow for Molar Extinction Coefficient Determination.

### Measurement of Fluorescence Emission Spectrum

The fluorescence emission spectrum shows the wavelengths of light emitted by the dye after excitation.

Methodology:

- **Sample Preparation:** Prepare a dilute solution of the dye in a suitable solvent. The absorbance at the excitation wavelength should be low (typically < 0.1) to avoid inner filter effects.
- **Spectrofluorometer Setup:** Use a calibrated spectrofluorometer. Set the excitation wavelength to the dye's absorption maximum ( $\lambda_{max}$ ).
- **Measurement:** Record the fluorescence emission spectrum over a wavelength range longer than the excitation wavelength.
- **Data Correction:** Correct the raw emission spectrum for instrument-specific variations in detector sensitivity and grating efficiency.

## Determination of Fluorescence Quantum Yield ( $\Phi$ )

The fluorescence quantum yield is the ratio of photons emitted to photons absorbed and represents the efficiency of the fluorescence process. The comparative method, using a well-characterized standard, is commonly employed.

Methodology:

- **Standard Selection:** Choose a fluorescent standard with a known quantum yield and with absorption and emission spectra that overlap with the sample.
- **Absorbance Matching:** Prepare solutions of the sample and the standard with identical absorbance values at the same excitation wavelength.
- **Fluorescence Measurement:** Record the corrected fluorescence emission spectra for both the sample and the standard under identical experimental conditions.
- **Calculation:** The quantum yield of the sample ( $\Phi_{sample}$ ) is calculated using the following equation:  $\Phi_{sample} = \Phi_{standard} \times (I_{sample} / I_{standard}) \times (\eta_{sample}^2 / \eta_{standard}^2)$  where  $I$  is the integrated fluorescence intensity and  $\eta$  is the refractive index of the solvent.

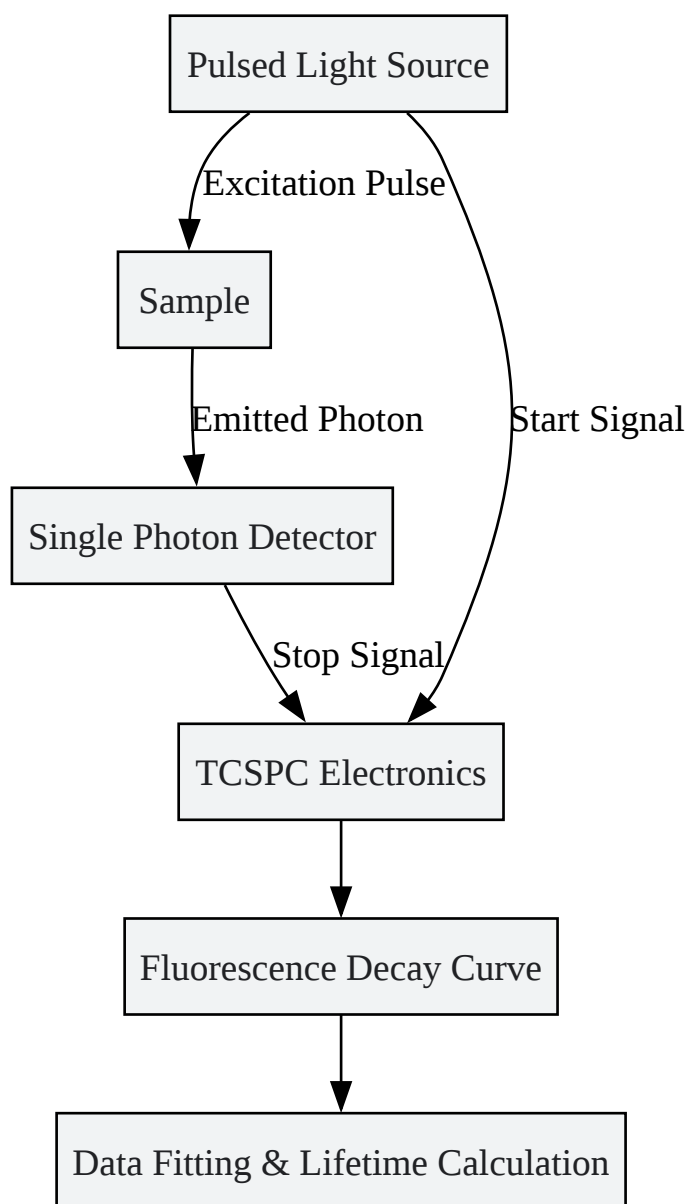
Experimental Workflow for Quantum Yield Determination.

## Measurement of Fluorescence Lifetime ( $\tau$ )

The fluorescence lifetime is the average time a molecule remains in its excited state before returning to the ground state. Time-Correlated Single Photon Counting (TCSPC) is a highly sensitive method for its measurement.

Methodology:

- Instrumentation: Utilize a TCSPC system equipped with a pulsed light source (e.g., a picosecond laser diode) and a sensitive, high-speed detector.
- Instrument Response Function (IRF): Measure the IRF of the system using a scattering solution to account for the temporal spread of the excitation pulse and the detector response.
- Sample Measurement: Excite the sample at its  $\lambda_{\text{max}}$  and collect the fluorescence decay profile.
- Data Analysis:
  - Deconvolute the measured decay from the IRF.
  - Fit the resulting decay curve to an exponential model (mono- or multi-exponential) to determine the fluorescence lifetime(s).



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Schematic of a TCSPC Experiment.

## Conclusion

Reactive **Violet 1** is a commercially important dye whose photophysical properties are dominated by its chemical structure, specifically the presence of a copper complex. While its absorption characteristics are documented, its fluorescence is likely quenched, leading to a lack of available emission data. The experimental protocols outlined in this guide provide a robust framework for the detailed characterization of Reactive **Violet 1** and other similar

reactive dyes. A thorough understanding of these properties is essential for researchers and professionals in fields where precise control and knowledge of dye-light interactions are paramount.

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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

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